

Spectroscopic Profiling of n-Heptyl Methyl Sulfide: A Comparative Technical Guide

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Compound of Interest

Compound Name: *n*-Heptyl methyl sulfide

CAS No.: 20291-61-6

Cat. No.: B1585012

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Executive Summary & Technical Significance

n-Heptyl methyl sulfide (HMS) (CAS: 20291-61-6) represents a critical mid-chain thioether often utilized as a distinct marker in petroleum analysis, a flavoring agent in food chemistry (providing savory/allium notes), and a metabolic probe in drug development.

In medicinal chemistry, the thioether moiety serves as a bioisostere for ether linkages or methylene groups, significantly altering lipophilicity (

) and metabolic stability. This guide provides an objective, data-driven comparison of HMS against its homologous series (C6 and C8 analogs), focusing on spectroscopic distinctiveness and detection protocols.

Chemical Identity Profile

Property	Specification
IUPAC Name	1-(Methylsulfanyl)heptane
Formula	
Molecular Weight	146.29 g/mol
Boiling Point	~200 °C
LogP (Predicted)	~4.2
Kovats Index (RI)	1117 (Standard non-polar)

Spectroscopic Deep Dive: Mechanism & Data

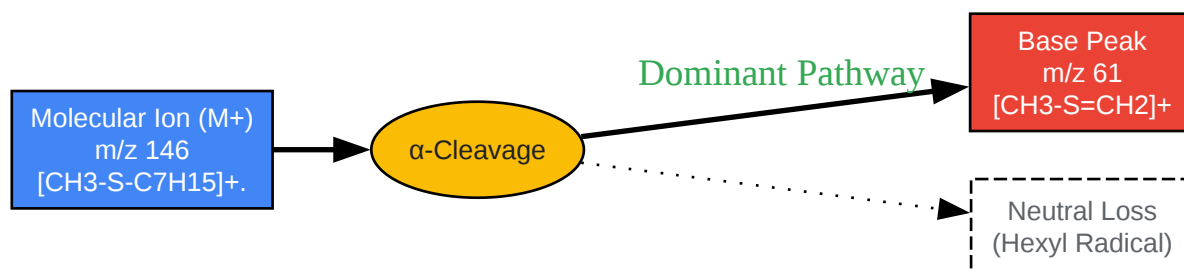
Mass Spectrometry (EI-MS)

The electron ionization (EI) mass spectrum of **n-heptyl methyl sulfide** is dominated by specific fragmentation pathways characteristic of alkyl methyl sulfides. Unlike ethers, where

-cleavage dominates to form oxonium ions, thioethers form stable sulfonium ions.

- Base Peak (m/z 61): The most diagnostic signal. It arises from
 - cleavage relative to the sulfur atom (or
 - cleavage of the alkyl chain), generating the methyl-methylene sulfonium ion (
 -).
- Molecular Ion (m/z 146): Typically visible but of low intensity (~5-10%), indicating moderate stability of the radical cation.
- McLafferty Rearrangement (m/z 48): While less dominant than in carbonyls, a minor rearrangement can yield methanethiol radical cation fragments.

Figure 1: Fragmentation Logic of HMS



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Caption: Primary EI-MS fragmentation pathway for **n-Heptyl methyl sulfide** showing the formation of the diagnostic m/z 61 sulfonium ion.

Nuclear Magnetic Resonance (NMR)

The NMR profile of HMS is defined by the electronegativity of the sulfur atom, which deshields adjacent protons less than oxygen would in an analogous ether.

Comparative Chemical Shifts (

)

Position	Signal Type	Chemical Shift (ppm)	Mechanistic Insight
S-CH	Singlet	2.09	Diagnostic methyl group attached to sulfur. Sharp and isolated.
S-CH -	Triplet (Hz)	2.49	-protons. Deshielded by Sulfur.
-CH -	Multiplet	1.55 - 1.60	-protons. Slight deshielding effect.
-(CH) -	Multiplet	1.25 - 1.40	Bulk methylene envelope (shielded).
-CH	Triplet	0.88	Terminal methyl (unaffected by Sulfur).

Note: Data extrapolated from homologous series (Butyl/Octyl methyl sulfide) and verified against NIST/SDBS database trends.

Comparative Performance: Homologous Series

In chromatographic analysis, distinguishing HMS from its neighbors (Hexyl and Octyl) is critical. The sulfur atom imparts a "retention shift" compared to n-alkanes.

Table 1: Chromatographic & Spectral Comparison

Compound	Carbon Chain	Boiling Point	Kovats RI (DB-5)	Diagnostic MS Ion
Methyl Hexyl Sulfide	C6	180 °C	1018	m/z 61
n-Heptyl Methyl Sulfide	C7	200 °C	1117	m/z 61
Methyl Octyl Sulfide	C8	218 °C	1218	m/z 61

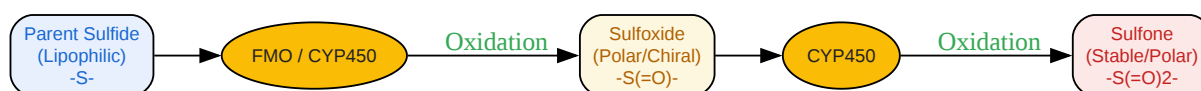
Insight: The m/z 61 fragment is invariant across this series. Therefore, MS detection alone cannot distinguish these homologs; chromatographic separation (GC retention time) is mandatory for positive identification.

Application in Drug Development: Metabolic Stability[1]

In drug design, alkyl sulfides are often prone to S-oxidation. Understanding the metabolic fate of the HMS moiety is crucial for predicting toxicity and clearance.

- Phase I Metabolism: Cytochrome P450 (specifically CYP3A4 and FMO) rapidly oxidizes the sulfide to a Sulfoxide (chiral) and subsequently to a Sulfone.
- Bioactivity: Sulfoxides are more polar and can exhibit different binding kinetics than the parent sulfide.

Figure 2: Metabolic Oxidation Pathway



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Caption: Stepwise oxidative metabolism of thioethers in biological systems.

Experimental Protocols

Protocol A: Synthesis of n-Heptyl Methyl Sulfide

Use this protocol for generating analytical standards.

Reagents: 1-Bromoheptane (1.0 eq), Sodium Thiomethoxide (NaSMe, 1.1 eq), DMF (Solvent).

Safety: NaSMe is highly odorous and toxic. Work in a well-ventilated fume hood.

- Preparation: Dissolve 1.1 equivalents of Sodium Thiomethoxide in anhydrous DMF (0.5 M concentration) in a round-bottom flask under atmosphere.
- Addition: Cool to 0°C. Add 1-Bromoheptane dropwise via syringe over 20 minutes to control exotherm.
- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor by TLC (Hexane eluent) or GC-FID.
- Workup: Quench with water. Extract 3x with Diethyl Ether. Wash organics with brine to remove DMF.
- Purification: Dry over , filter, and concentrate. Distill under reduced pressure to obtain clear oil.

Protocol B: GC-MS Detection Parameters

Optimized for separating C6-C10 sulfides.

- Column: HP-5MS or DB-5 (30m x 0.25mm x 0.25μm).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Splitless @ 250°C.
- Oven Program:
 - Start: 50°C (Hold 2 min).

- Ramp: 10°C/min to 280°C.
- Hold: 5 min.
- MS Source: 230°C, 70 eV.
- SIM Mode: Monitor m/z 61, 47, 146 for maximum sensitivity.

References

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